

Application Notes and Protocols: Investigating B-cell Differentiation with TF-S14

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Compound of Interest		
Compound Name:	TF-S14	
Cat. No.:	B12366652	Get Quote

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Introduction

TF-S14 is a potent and selective inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt). RORyt is a lineage-defining transcription factor essential for the differentiation and function of T helper 17 (Th17) cells, a subset of T cells that play a critical role in inflammation and autoimmune diseases. Th17 cells, through the secretion of cytokines such as Interleukin-17 (IL-17), IL-21, and IL-22, are known to be effective helpers for B-cell activation, proliferation, and differentiation.

These application notes provide a comprehensive overview and detailed protocols for utilizing **TF-S14** as a tool to study its inhibitory effects on B-cell differentiation, primarily through the modulation of Th17 cell activity. The provided methodologies will enable researchers to quantitatively assess the impact of **TF-S14** on key aspects of B-cell biology, including population dynamics and antibody production.

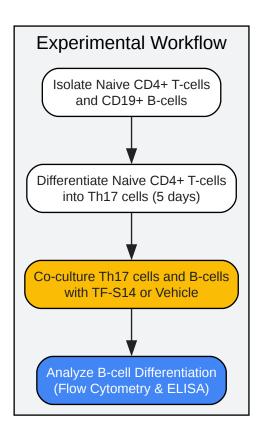
Mechanism of Action: TF-S14 and B-cell Differentiation

TF-S14 exerts its influence on B-cell differentiation indirectly by targeting RORyt in T cells. By binding to RORyt, **TF-S14** stabilizes the receptor in an inactive conformation, thereby inhibiting the transcription of genes responsible for Th17 cell differentiation and the subsequent



production of its signature cytokines.[1] This reduction in Th17-derived cytokines, particularly IL-17 and IL-21, leads to a diminished capacity to promote B-cell proliferation, immunoglobulin class switching, and the formation of germinal centers.[2] Consequently, **TF-S14** has been observed to inhibit B-cell differentiation and reduce the production of de novo IgG3 donor-specific antibodies.[3][4]





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